

Application Notes and Protocols: Solid-Phase Synthesis of NRC-16 Peptide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NRC-16

Cat. No.: B15139291

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

NRC-16 is a 19-amino acid cationic peptide derived from the witch flounder, *Glyptocephalus cynoglossus*. It has demonstrated significant antimicrobial and anti-biofilm activities with low cytotoxicity, making it a promising candidate for further investigation in drug development.^{[1][2]} This document provides a detailed protocol for the solid-phase synthesis of **NRC-16** using Fluorenylmethyloxycarbonyl (Fmoc) chemistry, a widely adopted method for peptide synthesis. The protocol outlines the necessary reagents, equipment, and step-by-step procedures for synthesis, cleavage, and purification of the peptide.

Physicochemical Properties of NRC-16

A summary of the key physicochemical properties of the **NRC-16** peptide is presented in Table 1. This data is essential for the planning of the synthesis and subsequent analysis.

Property	Value
Amino Acid Sequence	H-Gly-Trp-Lys-Lys-Trp-Leu-Arg-Lys-Gly-Ala-Lys-His-Leu-Gly-Gln-Ala-Ala-Ile-Lys-OH
One-Letter Code	GWKKWLRKGAKHLGQAAIK
Molecular Formula	C102H166N32O21
Molecular Weight	2176.8 g/mol
Amino Acid Count	19
Isoelectric Point (pI)	10.88 (Calculated)
Charge at pH 7	+6 (Calculated)

Table 1: Physicochemical properties of the **NRC-16** peptide.[\[1\]](#)

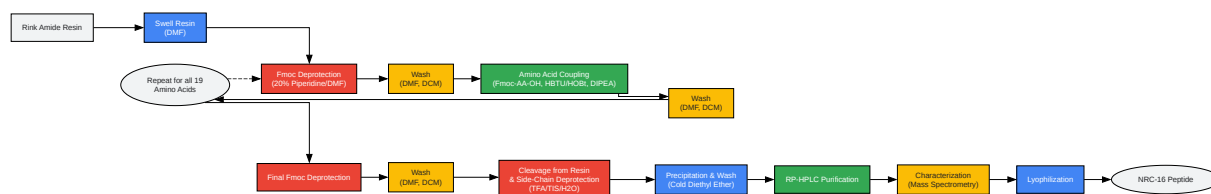
Experimental Protocol: Fmoc-Based Solid-Phase Synthesis of NRC-16

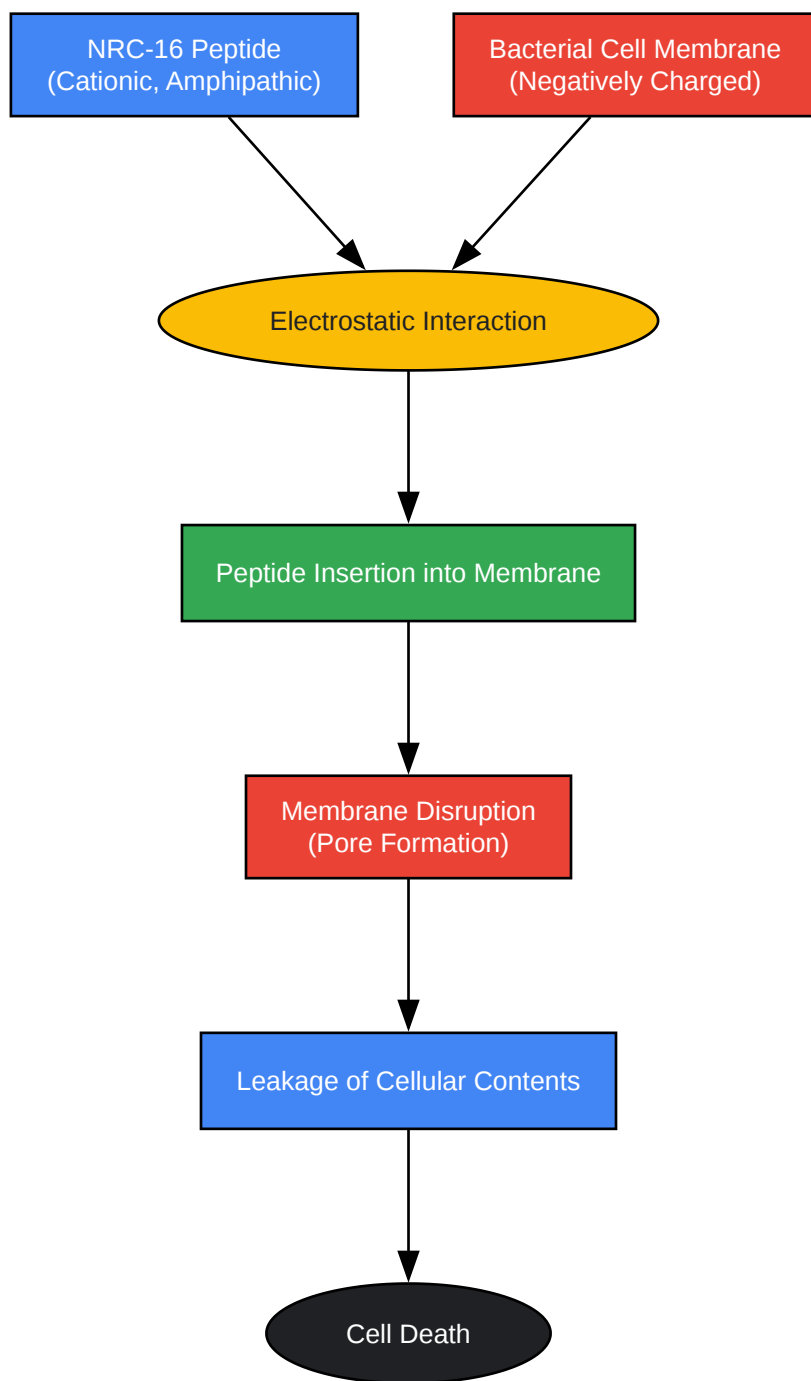
This protocol is based on the standard and widely practiced Fmoc/tBu strategy for solid-phase peptide synthesis (SPPS).

- Resin: Rink Amide resin (100-200 mesh) is recommended to obtain a C-terminally amidated peptide, a common feature in many antimicrobial peptides.
- Fmoc-Protected Amino Acids: All amino acids in the **NRC-16** sequence with appropriate side-chain protecting groups (e.g., Boc for Lys and Trp, Pbf for Arg, Trt for His and Gln).
- Coupling Reagents:
 - HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
 - HOBt (Hydroxybenzotriazole)
- Base: DIPEA (N,N-Diisopropylethylamine)
- Deprotection Reagent: 20% (v/v) piperidine in DMF (N,N-Dimethylformamide)

- Solvents:
 - DMF (Peptide synthesis grade)
 - DCM (Dichloromethane)
- Cleavage Cocktail:
 - TFA (Trifluoroacetic acid): 95%
 - TIS (Triisopropylsilane): 2.5%
 - Water: 2.5%
- Precipitation and Wash Solvent: Cold diethyl ether
- Purification Solvents:
 - Solvent A: 0.1% TFA in water
 - Solvent B: 0.1% TFA in acetonitrile
- Equipment:
 - Peptide synthesis vessel
 - Shaker
 - HPLC system with a C18 column
 - Lyophilizer
 - Mass spectrometer

The overall workflow for the solid-phase synthesis of **NRC-16** is depicted in the following diagram:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. NRC-16 \[eurogentec.com\]](#)
- [2. Anti-microbial, anti-biofilm activities and cell selectivity of the NRC-16 peptide derived from witch flounder, Glyptocephalus cynoglossus - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Solid-Phase Synthesis of NRC-16 Peptide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15139291/docs#application-notes-and-protocols-solid-phase-synthesis-of-nrc-16-peptide\]](https://www.benchchem.com/product/b15139291/docs#application-notes-and-protocols-solid-phase-synthesis-of-nrc-16-peptide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check